

Commercial suppliers and pricing for Pyrene-d10.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyrene-d10

Cat. No.: B026445

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Pyrene-d10: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sourcing, pricing, and application of **Pyrene-d10**. It is designed to assist researchers, scientists, and professionals in drug development in utilizing this deuterated internal standard for accurate and reliable quantitative analysis.

Commercial Suppliers and Pricing

Pyrene-d10 is readily available from a variety of commercial chemical suppliers. It is typically sold as a neat solid or as a certified solution in a solvent such as acetone or toluene. The isotopic purity is generally high, often exceeding 98 atom % D. Pricing varies by supplier, quantity, and format (neat vs. solution). Below is a summary of major suppliers and their offerings.

Supplier	Product Name	CAS Number	Purity/Form	Quantity	Price (USD)
Sigma-Aldrich	Pyrene-d10	1718-52-1	98 atom % D (neat)	25 mg	\$112.00
100 mg	\$146.00				
Cambridge Isotope Laboratories, Inc.	Pyrene (D ₁₀ , 98%)	1718-52-1	98% (neat)	0.1 g	\$100.00
0.25 g	\$295.00				
AccuStandard	Pyrene-d10	1718-52-1	0.5 mg/mL in Acetone	1 mL	\$30.00
5 x 1 mL	\$120.00				
CDN Isotopes	Pyrene-d10	1718-52-1	98 atom % D (neat)	0.25 g	Inquire
LGC Standards	Pyrene D10 500 µg/mL in Acetone	1718-52-1	500 µg/mL in Acetone	1 mL	Inquire
Fisher Scientific (distributor)	Crescent Chemical Co Inc PYRENE-D10 SOLN 1ML	1718-52-1	Solution	1 mL	Inquire
Ultra Scientific	Pyrene-d10 Solution, 500µg/mL in acetone	1718-52-1	500µg/mL in acetone	1 x 1 mL	Inquire
ESSLAB	Pyrene-d10	1718-52-1	100 µg/mL in toluene	1 mL	Inquire

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to visit the supplier's website for the most current pricing information.

Experimental Protocols

Pyrene-d10 is most commonly utilized as an internal standard in isotope dilution mass spectrometry (IDMS) for the quantitative analysis of polycyclic aromatic hydrocarbons (PAHs) in various matrices.^{[1][2]} The following is a representative experimental protocol for the analysis of PAHs in water samples using gas chromatography-mass spectrometry (GC-MS) with **Pyrene-d10** as an internal standard. This protocol is a synthesized methodology based on established practices such as those outlined by the U.S. Environmental Protection Agency (EPA).^{[3][4]}

Objective:

To accurately quantify the concentration of select PAHs in a water sample using GC-MS with an internal standard method for calibration.

Materials and Reagents:

- **Pyrene-d10** (as internal standard)
- Certified PAH standard mixture (containing the target analytes)
- High-purity solvents (e.g., dichloromethane, acetone, hexane)
- Anhydrous sodium sulfate
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Autosampler vials with inserts
- Standard laboratory glassware

Methodology:

1. Preparation of Standards

- Internal Standard Stock Solution: Prepare a stock solution of **Pyrene-d10** in a suitable solvent (e.g., acetone) at a concentration of 100 µg/mL.
- Calibration Standards: Prepare a series of calibration standards by diluting a certified PAH standard mixture with the appropriate solvent. Each calibration standard should be spiked with a constant, known amount of the **Pyrene-d10** internal standard stock solution to achieve a final concentration of, for example, 1 µg/mL. A minimum of five concentration levels is recommended to establish a calibration curve.^[5]

2. Sample Preparation

- Sample Collection: Collect a 1-liter water sample in a clean glass container.
- Spiking with Internal Standard: Fortify the water sample with a known amount of the **Pyrene-d10** internal standard stock solution.^[6]
- Solid-Phase Extraction (SPE):
 - Condition an SPE cartridge by passing through sequential volumes of dichloromethane, methanol, and finally, reagent water.
 - Pass the entire water sample through the conditioned SPE cartridge at a controlled flow rate. The PAHs and the internal standard will be adsorbed onto the stationary phase.
 - Wash the cartridge with reagent water to remove any polar impurities.
 - Dry the cartridge thoroughly under a stream of nitrogen.
 - Elute the analytes and the internal standard from the cartridge using a small volume of a non-polar solvent like dichloromethane.^[7]
- Drying and Concentration:
 - Pass the eluate through a small column of anhydrous sodium sulfate to remove any residual water.
 - Concentrate the sample to a final volume of 1 mL under a gentle stream of nitrogen.

3. GC-MS Analysis

- Instrument Setup:
 - Gas Chromatograph: Equipped with a capillary column suitable for PAH analysis (e.g., DB-5MS).
 - Mass Spectrometer: Operated in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.^[3]
- Injection: Inject a 1 μL aliquot of the prepared sample extract into the GC-MS system.
- Chromatographic Conditions (Typical):
 - Inlet Temperature: 280°C
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Start at 60°C, hold for 2 minutes, then ramp to 300°C at a rate of 10°C/minute, and hold for 10 minutes.
- Mass Spectrometer Conditions (Typical):
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - SIM Ions: Monitor the characteristic ions for each target PAH and for **Pyrene-d10** (m/z 212).

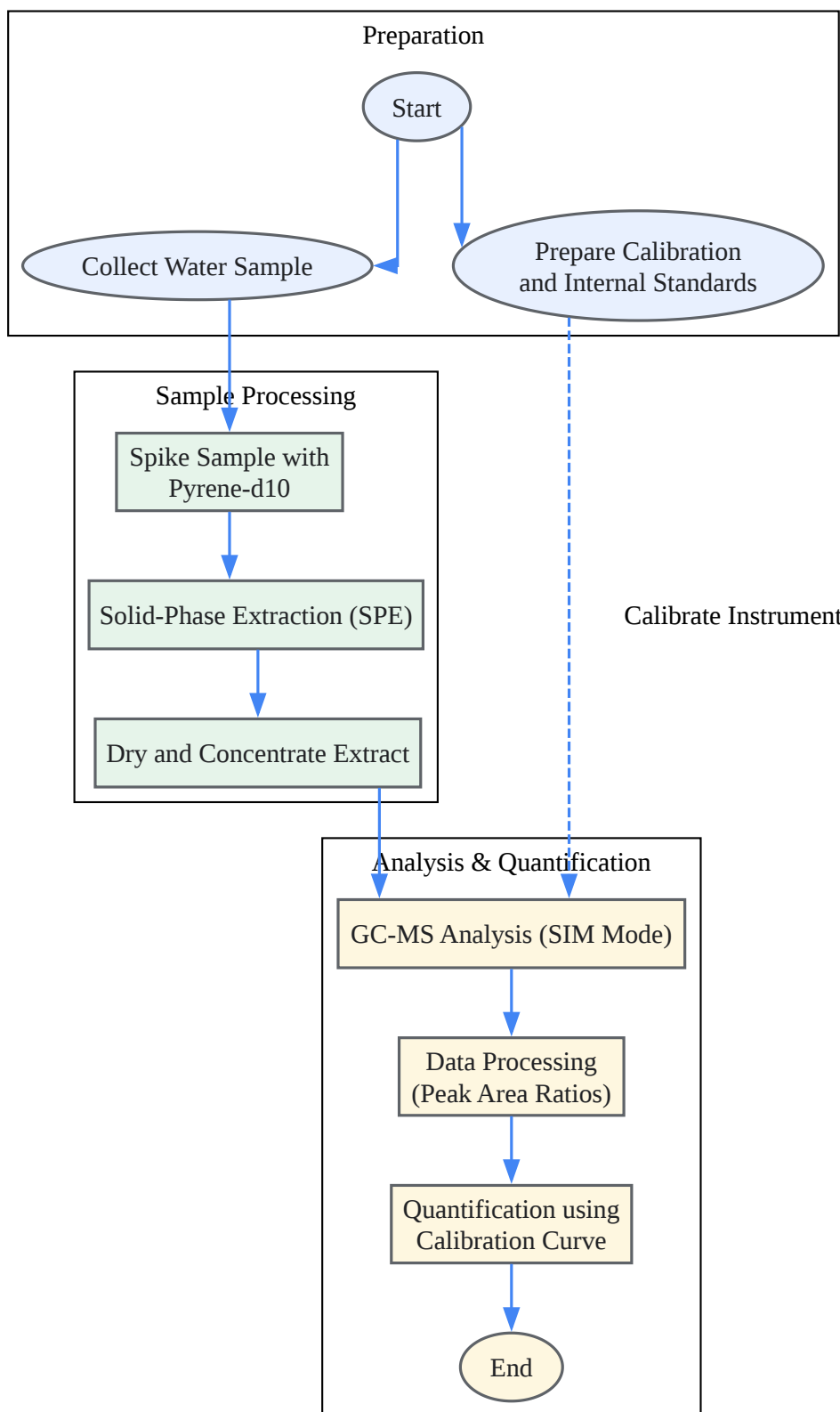
4. Data Analysis and Quantification

- Calibration Curve: Generate a calibration curve by plotting the ratio of the peak area of each PAH analyte to the peak area of the internal standard (**Pyrene-d10**) against the concentration of the PAH analyte for each calibration standard.
- Quantification: Calculate the concentration of each PAH in the water sample by determining the peak area ratio in the sample chromatogram and using the linear regression equation

from the calibration curve. The use of an internal standard corrects for variations in extraction efficiency and instrument response.[8][9]

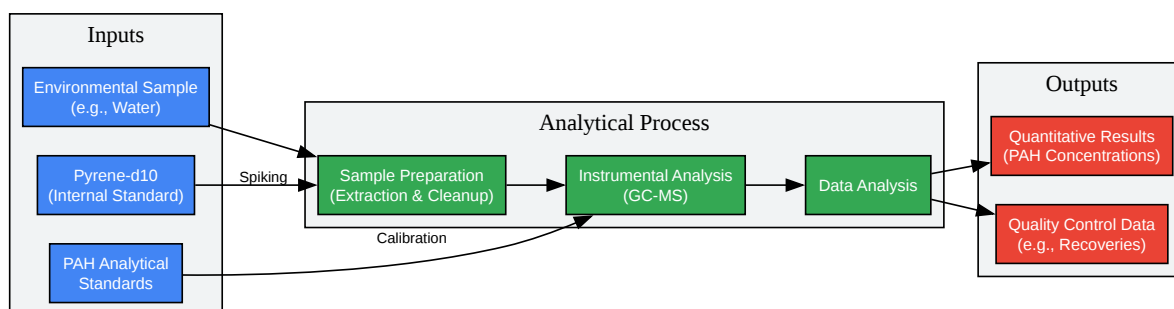
Visualizations

The following diagrams illustrate the logical workflow for the experimental protocol described above.



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Caption: Experimental workflow for PAH analysis using **Pyrene-d10**.



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Caption: Logical relationship of components in quantitative analysis.

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- To cite this document: BenchChem. [Commercial suppliers and pricing for Pyrene-d10.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026445#commercial-suppliers-and-pricing-for-pyrene-d10]

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